

2-Ethyl-2-methyl-chroman-4-one CAS number and physical constants

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Compound of Interest

Compound Name: 2-Ethyl-2-methyl-chroman-4-one

Cat. No.: B1338401

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An In-depth Technical Guide to 2-Ethyl-2-methyl-chroman-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available physicochemical data for the compound **2-Ethyl-2-methyl-chroman-4-one**. The information is intended to support research, development, and quality control activities.

Core Compound Identity

CAS Number: 73509-12-3[1][2][3][4][5]

This unique numerical identifier is assigned by the Chemical Abstracts Service (CAS) to ensure unambiguous identification of the chemical substance.

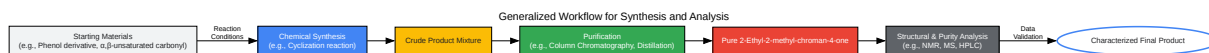
Physicochemical Properties

A summary of the key physical constants for **2-Ethyl-2-methyl-chroman-4-one** is presented below. These values are essential for understanding the compound's behavior in various experimental and processing conditions.

| Physical Constant | Value | Units | Notes |
|-------------------|----------|---|----------------|
| Molecular Formula | C12H14O2 | | |
| Molecular Weight | 190.24 | g/mol | |
| Boiling Point | 289.642 | °C | at 760 mmHg[1] |
| Density | 1.058 | g/cm ³ | [1] |
| Flash Point | 123.825 | °C | [1] |
| Vapor Pressure | 0.002 | mmHg | at 25°C[1] |
| Refractive Index | 1.514 | [1] | |
| Melting Point | N/A | Not available in the searched literature. | |
| Solubility | N/A | Not available in the searched literature. | |

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Ethyl-2-methyl-chroman-4-one** are not readily available in the public domain based on the conducted search. Researchers may need to develop or adapt methods based on the synthesis of analogous chroman-4-one derivatives. A generalized workflow for a potential synthetic and analytical process is outlined below.

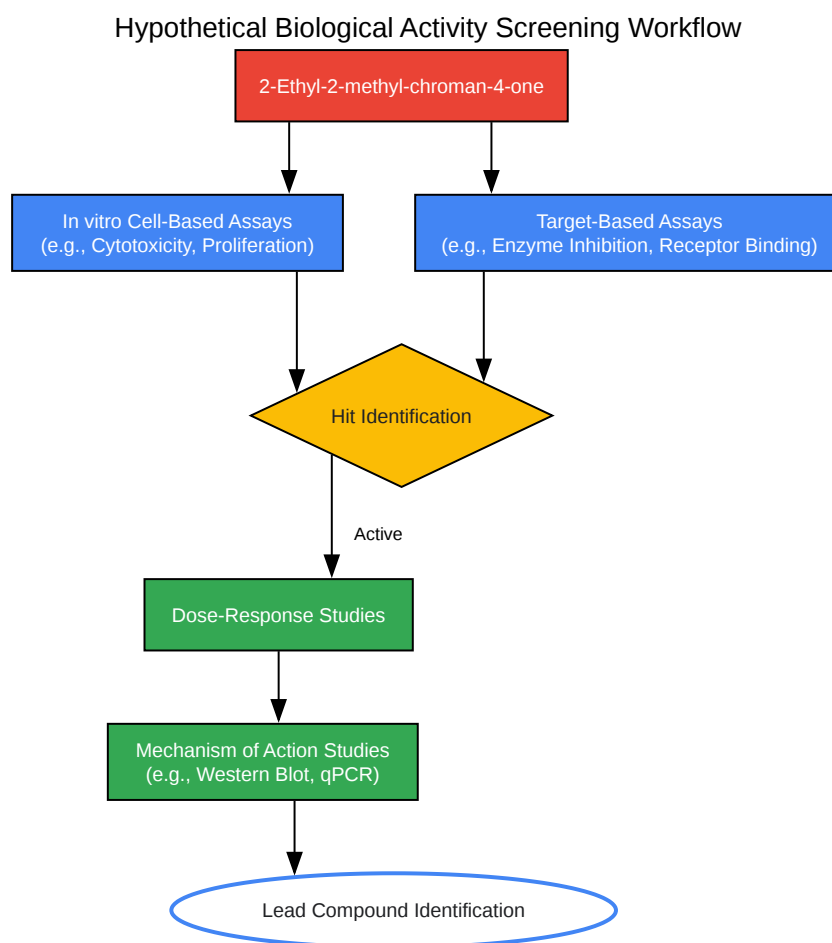


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Caption: A potential workflow for the synthesis and analysis of **2-Ethyl-2-methyl-chroman-4-one**.

Biological Activity and Signaling Pathways

Information regarding the specific biological activities or associated signaling pathways for **2-Ethyl-2-methyl-chroman-4-one** was not identified in the conducted search. Research into the biological effects of this compound would be a novel area of investigation. A conceptual diagram illustrating a hypothetical screening process for determining biological activity is provided.



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Caption: A conceptual workflow for screening the biological activity of **2-Ethyl-2-methyl-chroman-4-one**.

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